

# Environmental Fate and Impact of Sulphur Red 6 Discharge: A Technical Guide

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## Compound of Interest

Compound Name: Sulphur Red 6

Cat. No.: B1171680

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Sulphur Red 6**, a member of the sulfur dye class, is a synthetic colorant utilized in the textile industry for dyeing cellulosic fibers such as cotton, linen, and viscose. Like other sulfur dyes, it is a complex mixture of sulfur-containing organic compounds. The application process involves the reduction of the water-insoluble dye to a water-soluble leuco form using sodium sulfide, followed by oxidation back to its insoluble form within the fiber. This process, along with incomplete dye exhaustion, can lead to the discharge of **Sulphur Red 6** and associated chemicals into wastewater, posing potential environmental risks. This technical guide provides a comprehensive overview of the available information on the environmental fate and impact of **Sulphur Red 6**, addressing its physicochemical properties, environmental persistence, ecotoxicity, and analytical considerations. Due to the limited availability of specific data for **Sulphur Red 6**, information from closely related sulfur dyes is also included to provide a broader understanding of this dye class.

## Physicochemical Properties

The environmental transport and fate of a chemical are largely governed by its physicochemical properties. While specific quantitative data for **Sulphur Red 6** is scarce, general characteristics of sulfur dyes provide some insight.

Property	Value	Source
Appearance	Purple-brown powder	[Sulphur Red 6/Sulphur Bordeaux 3B CAS NO. 1327-85-1 for Cotton Flax Leather, n.d.]
Water Solubility	Partially soluble in water; readily soluble in sodium sulfide solution. A solubilized form (C.I. Solubilised Sulphur Red 6, CAS 1327-88-4) is also available.	[Sulphur Red 6/Sulphur Bordeaux 3B CAS NO. 1327-85-1 for Cotton Flax Leather, n.d.], [Solubilised Sulphur Red 6 - World dye variety, 2012]
Vapor Pressure	Data not available for Sulphur Red 6. Generally, sulfur dyes are complex, high molecular weight compounds and are expected to have very low vapor pressures.	
Octanol-Water Partition Coefficient (Log Kow)	Data not available for Sulphur Red 6. The complex and variable structure of sulfur dyes makes a single Log Kow value difficult to determine.	
Molecular Formula & Weight	Inconsistently reported. One source suggests C <sub>13</sub> H <sub>11</sub> N <sub>3</sub> O with a molecular weight of 225.27 g/mol , while another indicates C <sub>20</sub> H <sub>12</sub> N <sub>2</sub> O <sub>5</sub> S <sub>2</sub> Na <sub>2</sub> . The exact chemical structure of most sulfur dyes, including Sulphur Red 6, is often proprietary and not precisely defined.	[CAS 1327-85-1 Sulphur Red 6 - Alfa Chemistry, n.d.], [Sulphur Red 6 1327-85-1 wiki - Guidechem, n.d.]

Note: The lack of precise and consistent physicochemical data for **Sulphur Red 6** highlights a significant knowledge gap and complicates accurate environmental modeling.

## Environmental Fate

The environmental fate of **Sulphur Red 6** is influenced by a combination of transport and transformation processes.

### Transport

Due to their partial water solubility, sulfur dyes can be transported in aquatic systems. Their tendency to be in a particulate or adsorbed state in wastewater effluents means they can also associate with suspended solids and sediments. The potential for long-range atmospheric transport is considered low due to their expected low vapor pressure.

### Transformation

**Biodegradation:** Sulfur dyes are generally considered to be recalcitrant to biodegradation due to their complex aromatic structures and the presence of sulfur linkages. However, some microorganisms have been shown to decolorize and degrade sulfur dyes, particularly under anaerobic conditions where the reductive cleavage of disulfide bonds can occur. For instance, studies on sulfur black, a related dye, have shown that fungi like *Aspergillus* sp. can initiate degradation through the oxidative breakdown of polysulfide bonds. The degradation of sulfur dyes can lead to the formation of various intermediates, which may have their own toxicological profiles.

**Abiotic Degradation:**

- **Hydrolysis:** Information on the hydrolysis of **Sulphur Red 6** is not available. However, the sulfur-sulfur bonds in sulfur dyes can be susceptible to cleavage under certain environmental conditions.
- **Photodegradation:** While some dyes are susceptible to photodegradation, the complex and often polymeric nature of sulfur dyes may confer some resistance to light-induced breakdown.

Sorption: The affinity of sulfur dyes for solid phases like soil and sediment is not well-documented with quantitative data such as soil sorption coefficients ( $K_d$  or  $K_{oc}$ ). However, their low water solubility suggests a potential for adsorption to organic matter and mineral surfaces in soil and sediment, which would affect their mobility and bioavailability.

## Ecotoxicological Impact

The discharge of sulfur dye-containing effluents can have adverse effects on aquatic ecosystems. The high color intensity can reduce light penetration in water bodies, inhibiting photosynthesis in aquatic plants. The chemicals used in the dyeing process, such as sodium sulfide, can also be toxic to aquatic life.

While specific ecotoxicity data for **Sulphur Red 6** is not available in the public domain, general information on sulfur dyes indicates potential for aquatic toxicity. Upon heating to decomposition, **Sulphur Red 6** is reported to emit toxic vapors of nitrogen oxides (NO<sub>x</sub>)<sup>[1]</sup>.

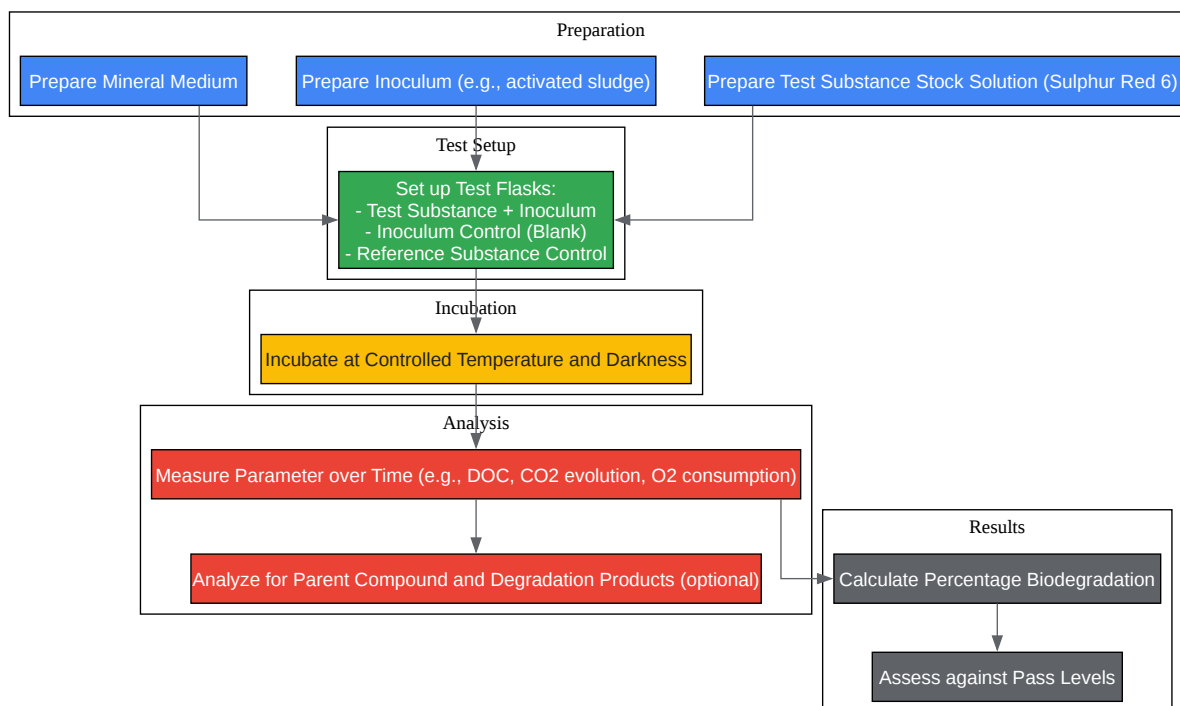
## Analytical Methods

The detection and quantification of **Sulphur Red 6** in environmental matrices present a challenge due to its complex and often undefined chemical structure. Standard analytical methods for its determination in water, soil, or sediment are not readily available. General methods for the analysis of sulfur compounds or other dye classes may be adapted, but would require significant development and validation. Techniques such as High-Performance Liquid Chromatography (HPLC) coupled with a suitable detector (e.g., UV-Vis or Mass Spectrometry) could potentially be employed for its analysis after appropriate sample preparation.

## Experimental Protocols

Detailed experimental protocols for assessing the environmental fate and impact of **Sulphur Red 6** are not publicly available. However, standardized protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD), can be applied.

Biodegradability Testing (e.g., OECD 301, 302 series): These tests assess the potential for a chemical to be biodegraded by microorganisms under aerobic or anaerobic conditions. A typical experimental workflow for an aerobic biodegradation study is illustrated below.

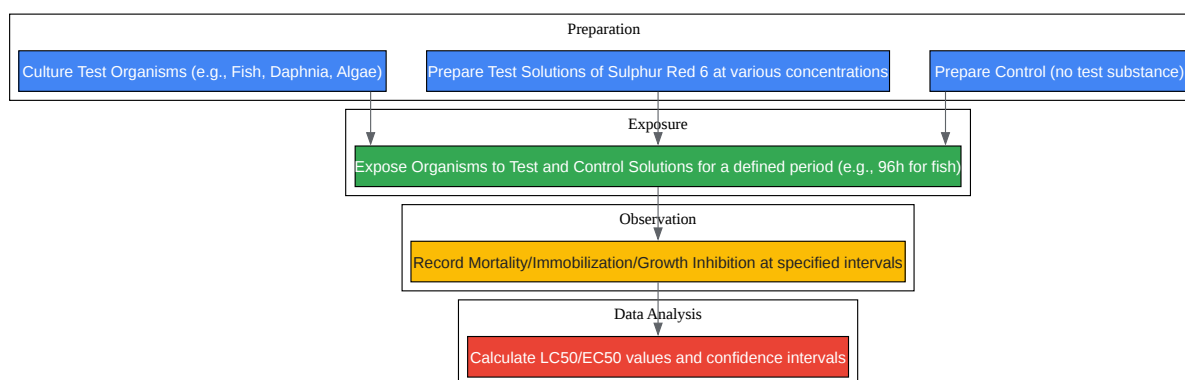


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Caption: Experimental workflow for an aerobic biodegradation study.

Aquatic Toxicity Testing (e.g., OECD 201, 202, 203): These guidelines detail procedures for determining the acute toxicity of chemicals to algae, daphnids, and fish, respectively. The

endpoint is typically the concentration causing a 50% effect (EC50 for algae and daphnids, LC50 for fish) over a specified exposure period.



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Caption: General workflow for an acute aquatic toxicity test.

## Conclusion and Future Perspectives

The environmental fate and impact of **Sulphur Red 6** discharge remain largely uncharacterized. The lack of quantitative data on its physicochemical properties, persistence, and ecotoxicity is a major impediment to conducting a thorough environmental risk assessment. While general information on sulfur dyes provides some qualitative understanding, specific studies on **Sulphur Red 6** are urgently needed. Future research should focus on:

- Quantitative determination of key physicochemical properties: Water solubility, Log Kow, and vapor pressure.
- Biodegradation studies: Under both aerobic and anaerobic conditions to determine degradation rates and identify transformation products.
- Ecotoxicity testing: To establish acute and chronic toxicity data for a range of aquatic organisms.
- Development of analytical methods: For the reliable detection and quantification of **Sulphur Red 6** in environmental samples.

Such data are crucial for developing effective wastewater treatment strategies and for establishing environmentally sound practices in the textile industry to mitigate the potential risks associated with the discharge of **Sulphur Red 6**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)